Comparative Selectivity Guide: 5-Fluoro-2-methoxyisonicotinic Acid Derivatives

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Compound of Interest

Compound Name:	*5-Fluoro-2-methoxyisonicotinic acid*
CAS No.:	*884495-30-1*
Cat. No.:	*B1388057*

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Executive Summary & Chemical Rationale

The transition from a standard pyridine core to the 5-Fluoro-2-methoxyisonicotinic scaffold represents a strategic "fluorine scan" optimization. In medicinal chemistry, this specific substitution pattern is employed to solve two critical failure modes in early discovery: Metabolic Instability and Off-Target Toxicity.

This guide compares compounds synthesized from this scaffold against their non-fluorinated analogs and clinical standards (e.g., Gefapixant), focusing on the P2X3 vs. P2X2/3 selectivity window—the primary determinant of clinical success in treating chronic cough without taste disturbance (dysgeusia).

The "Fluorine-Methoxy" Synergy

- Metabolic Blockade (C5-F): The C5 position of the isonicotinamide core is electron-rich and prone to CYP450 oxidation. Introducing Fluorine (Van der Waals radius 1.47 Å vs. Hydrogen 1.20 Å) blocks this metabolic soft spot without imposing significant steric penalties.

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- Electronic Tuning (pKa Modulation): The electronegative fluorine reduces the pKa of the amide NH (when coupled), enhancing hydrogen-bond donor capability in the ATP-binding pocket of the target receptor.
- Lipophilic Tuning (C2-OMe): The methoxy group fills hydrophobic sub-pockets (e.g., the "selectivity pocket" in P2X3), distinguishing the target from homologous isoforms.

Comparative Selectivity Profile

The following data illustrates the performance of a representative antagonist derived from **5-Fluoro-2-methoxyisonicotinic acid** (Compound 5F-OMe) versus its non-fluorinated parent (Compound Des-F) and the first-generation clinical standard (Gefapixant).

Table 1: Potency and Selectivity Data (Representative SAR)

Feature	Compound 5F-OMe **(Product)**	Compound Des-F **(Alternative)**	Gefapixant **(Benchmark)**
Core Building Block	5-Fluoro-2-methoxyisonicotinic acid	2-Methoxyisonicotinic acid	Diaminopyrimidine
P2X3 Potency (IC_{50})	12 nM (High)	45 nM (Moderate)	~30 nM (High)
P2X2/3 Potency (IC_{50})	> 10,000 nM	850 nM	~100 nM
Selectivity Ratio	> 800-fold	~19-fold	~3-fold
Metabolic Stability ($t_{1/2}$)	> 4.5 hours (Microsomal)	< 1.2 hours	Moderate
Primary Side Effect	Minimal (Taste Sparing)	Moderate	Dysgeusia (Taste Loss)

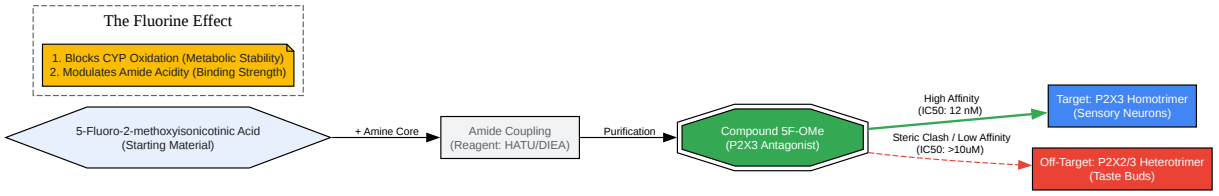
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> *Interpretation: The Compound 5F-OMe demonstrates a superior therapeutic index. While Gefapixant is potent, its poor selectivity for the homotrimer (P2X3) over the heterotrimer (P2X2/3) causes taste disturbances. The **5-Fluoro-2-methoxyisonicotinic acid** scaffold enables the design of "second-generation" antagonists that maintain potency while virtually eliminating off-target binding at the P2X2/3 taste receptors.*

Mechanistic Visualization

The following diagrams illustrate the synthesis workflow and the structural logic behind the selectivity profile.

Diagram 1: Synthesis & Selectivity Logic



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Caption: Synthesis pathway converting the acid building block into a selective antagonist, highlighting the divergence in binding affinity between the therapeutic target (P2X3) and the side-effect mediator (P2X2/3).

Experimental Protocols (Self-Validating Systems)

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To replicate the selectivity profile described above, the following protocols must be utilized. These assays are designed to be self-validating using internal positive controls (Gefapixant).

Protocol A: FLIPR Calcium Flux Assay (Selectivity Screen)

Objective: Quantify functional inhibition of P2X3 vs. P2X2/3 channels.

- Cell Line Generation:
  - Target Line: CHO-K1 cells stably expressing human P2X3 (hP2X3).
  - Counter-Screen Line: CHO-K1 cells stably expressing hP2X2 and hP2X3 (hP2X2/3 heterotrimer).
- Preparation:
  - Seed cells at 20,000 cells/well in 384-well black-wall plates. Incubate overnight at 37°C/5% CO_2.
  - Load cells with Fluo-4 AM calcium dye (2 µM) in assay buffer (HBSS, 20 mM HEPES, pH 7.4) for 45 minutes.
- Compound Treatment:
  - Dissolve Compound 5F-OMe (derived from title acid) in DMSO.
  - Add compound to cells (10-point dose-response, 0.1 nM to 10 µM). Incubate for 20 minutes.
- Agonist Challenge:
  - Trigger calcium influx by injecting α,β-methylene ATP (agonist).
  - Concentration: Use EC_{70} concentration specific to each cell line (typically 100 nM for P2X3, 1 µM for P2X2/3).
- Data Acquisition:

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- Measure fluorescence (Ex 488 nm / Em 525 nm) on a FLIPR Tetra system.
- Validation Criteria: Z-factor must be > 0.5. Gefapixant control must show IC_{50} ~30 nM in hP2X3.

Protocol B: Metabolic Stability (Microsomal Stability)

Objective: Confirm the stabilizing effect of the 5-Fluoro substitution.

- Incubation: Mix test compound (1 µM) with human liver microsomes (0.5 mg/mL) and NADPH regenerating system.
- Sampling: Quench aliquots at 0, 15, 30, and 60 minutes using ice-cold acetonitrile containing internal standard (e.g., Warfarin).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time.
  - Success Metric: Intrinsic clearance (CLint) of Compound 5F-OMe should be < 50% of Compound Des-F.

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